

Solubility and Stability Profile at a Glance

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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Table 1: Solubility Profile of Domiphen Bromide [1]

Solvent	Solubility	Notes
DMSO	83 mg/mL (200.26 mM)	Moisture-absorbing DMSO reduces solubility; use fresh DMSO.
Water	83 mg/mL	-
Ethanol	83 mg/mL	-

Table 2: Stability Under Stress Conditions [2] [3] [4]

Stress Condition	Degradation	Key Findings
Base Hydrolysis	High (26.72%)	Highest susceptibility; leads to decomposition.
Acid Hydrolysis	Moderate (18.45%)	Shows significant degradation.
Oxidative Stress	Moderate (15.23%)	Can lead to bromination, forming p-bromodomiphen bromide .
Thermal Stress	Stable	No significant degradation observed.

Stress Condition	Degradation	Key Findings
Photolytic Stress	Stable (in solution)	Solution remains stable for 24h at 25°C and 48h at 4°C.

Experimental Protocols and Analytical Methodology

For researchers aiming to reproduce stability studies or quantify **Domiphen Bromide**, the following validated protocol can be employed.

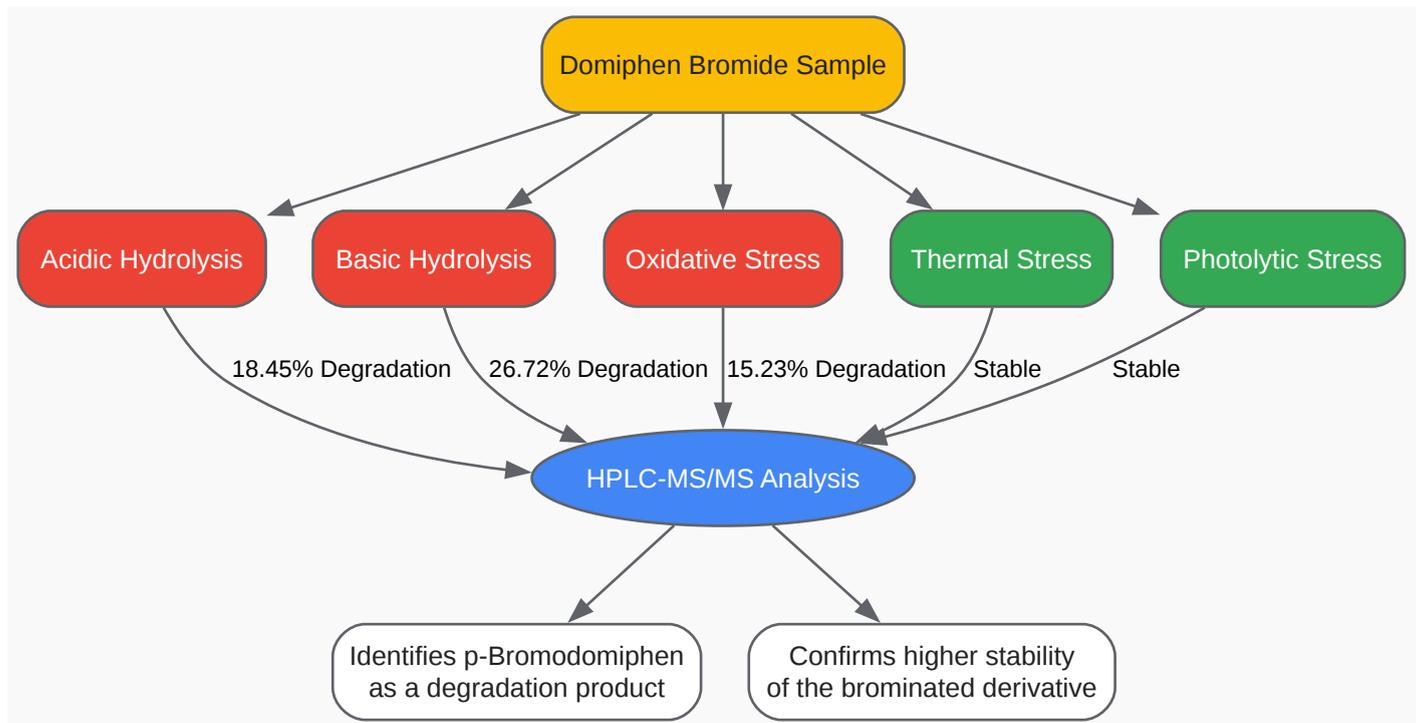
Robust RP-HPLC Analysis Method

A recent (2025) study developed and validated a stability-indicating reversed-phase HPLC method for the quantitative determination of **Domiphen Bromide** in pharmaceuticals, following ICH guidelines [2].

- **Chromatographic Conditions:**
 - **Column:** Inertsil ODS-3 reversed-phase C18 (3.0 × 250 mm, 5 µm).
 - **Mobile Phase:** Acetonitrile and 0.0116 M perchloric acid (pH ~2.0) in a 70:30 (v/v) ratio.
 - **Flow Rate:** 2.0 mL/min.
 - **Detection:** DAD at 275 nm.
 - **Injection Volume:** 20 µL.
 - **Column Temperature:** 25 °C.
 - **Run Time:** < 6 minutes.
- **Sample Preparation:**
 - Use a diluent of ethanol and bidistilled water (1:1, v/v).
 - Filter samples through a 0.45 µm nylon membrane before injection.
- **Method Validation:**
 - **Linearity:** Excellent from 1.132–1000 µg/mL ($r^2 > 0.999$).
 - **Sensitivity:** LOD of 0.373 µg/mL and LOQ of 1.132 µg/mL.
 - **Precision:** RSD < 2% for both intra-day and inter-day analyses.
 - **Accuracy:** 98.8 to 99.76% recovery across three concentration levels.

Forced Degradation Studies Protocol

The same study conducted forced degradation under ICH-recommended stress conditions to confirm the method's stability-indicating capacity [2]. The workflow for these studies is outlined below. The diagram illustrates the experimental workflow for conducting forced degradation studies on **Domiphen Bromide** as per ICH guidelines, leading to the identification of a novel brominated derivative with antimicrobial activity.



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A key finding from degradation studies is that under oxidative stress, the bromide counter-ion can brominate the phenyl ring of **Domiphen Bromide**, leading to a novel compound: **p-bromodomiphen bromide** [4]. Notably, this degradant demonstrates promising antimicrobial activity, potentially comparable to or even better than the parent compound, particularly against Gram-positive bacteria [4].

Key Insights for Research and Development

- **Stability in Formulations:** **Domiphen Bromide** is susceptible to base hydrolysis and somewhat to acid and oxidative stress. This necessitates careful consideration of pH and the exclusion of oxidizing agents in formulation development to ensure product shelf-life [2].
- **Synergistic Potential:** Beyond its use as a preservative, **Domiphen Bromide** shows promise in combination therapies. It has been found to **restore the efficacy of colistin** against colistin-resistant

Gram-negative bacteria and exhibits synergistic effects with other antifungal agents like miconazole [5].

- **Novel Biological Activity:** Recent research has characterized **Domiphen Bromide** as a **fast-acting antiplasmodial agent** that inhibits the apicoplastidic methyl erythritol phosphate (MEP) pathway in *Plasmodium falciparum*, presenting a model for new antimalarial drug development [6].

The RP-HPLC method provided offers a reliable, green, and cost-effective tool for quality control and stability monitoring of **Domiphen Bromide** in both pure and formulated products [2].

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